

N-Hydroxy-1-hydrazinecarboxamide: Comprehensive Safety & Handling Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

| | |
|----------------|--|
| Compound Name: | <i>N</i> -hydroxy-1-hydrazinecarboxamide |
| CAS No.: | 21520-79-6 |
| Cat. No.: | B1595866 |

[Get Quote](#)

Executive Summary & Chemical Identification

N-Hydroxy-1-hydrazinecarboxamide (CAS: 21520-79-6) is a specialized hydrazine derivative utilized primarily in proteomics research and organic synthesis. Structurally related to both hydroxyurea and semicarbazide, this compound presents a unique safety profile characterized by potential genotoxicity and high reactivity.

Unlike standard laboratory reagents, this compound possesses the structural motifs of a "alerting structure" for mutagenicity (hydrazine moiety + hydroxamic acid functionality). Consequently, it must be handled with Occupational Exposure Band (OEB) 4 protocols until definitive toxicological data proves otherwise.

Chemical Identity Table

| Parameter | Detail |
|-------------------|---|
| Chemical Name | N-Hydroxy-1-hydrazinecarboxamide |
| CAS Number | 21520-79-6 |
| Synonyms | 1-Hydroxysemicarbazide; N-Hydroxyhydrazinecarboxamide |
| Molecular Formula | |
| Molecular Weight | 91.07 g/mol |
| Physical State | White to off-white crystalline solid |
| Solubility | Soluble in DMSO, Methanol; sparingly soluble in water |
| Stability | Hygroscopic; Sensitive to oxidation and hydrolysis |

Hazard Identification & Toxicology

Scientific Rationale: While specific GHS data for CAS 21520-79-6 is limited in public repositories, its structural homology to Hydroxyurea (CAS 127-07-1) and Semicarbazide (CAS 57-56-7) mandates the application of the Precautionary Principle.

Inferred GHS Classification (Precautionary)

- Health Hazards:
 - Muta. 1B / Carc. 2: Suspected of causing genetic defects and cancer due to the hydrazine pharmacophore, which can alkylate DNA.
 - Repr. 1B: Potential reproductive toxicant (inferred from Hydroxyurea teratogenicity).
 - Acute Tox. 3 (Oral): Hydrazine derivatives often exhibit high acute toxicity.
 - Skin Sens. 1: Potential for allergic contact dermatitis.
- Physical Hazards:

- Reactive: Potential for exothermic decomposition if heated or mixed with strong oxidizers.

Mechanism of Toxicity

The N-hydroxy-hydrazine motif allows the compound to act as a nucleophile and a radical generator.

- DNA Alkylation: Metabolic activation may generate electrophilic intermediates capable of forming DNA adducts.
- Ribonucleotide Reductase Inhibition: Similar to hydroxyurea, it may quench the tyrosyl free radical at the active site of ribonucleotide reductase, inhibiting DNA synthesis (S-phase specific cytotoxicity).

Engineering Controls & Containment

Causality: Due to the potential for aerosolization of the solid powder and the genotoxic risk, standard fume hoods are insufficient for powder handling.

Primary Containment:

- Powder Handling: Must be performed in a Class II, Type A2 (or higher) Biological Safety Cabinet (BSC) or a Compounding Aseptic Containment Isolator (CACI).
- Solution Handling: Once dissolved, solutions may be handled in a standard chemical fume hood with a face velocity of 100 fpm (0.5 m/s).

Secondary Containment:

- Transport of solid or solubilized material between rooms must be done in sealed, shatter-resistant secondary containers.

Personal Protective Equipment (PPE) Matrix

Trustworthiness: This protocol relies on "layering" protection to prevent dermal absorption, which is a primary route of entry for hydrazine derivatives.

| Body Part | PPE Requirement | Rationale |
|-------------|--|--|
| Respiratory | N95/P100 Respirator (if outside BSC) or PAPR | Prevention of inhalation of particulates. |
| Hands | Double Nitrile Gloves (min 0.11 mm thickness) | Breakthrough time for hydrazines is short; double gloving allows outer glove removal upon contamination. |
| Body | Tyvek® Lab Coat (closed front) + Sleeve Covers | Prevents accumulation on fabric lab coats; sleeve covers bridge the glove-cuff gap. |
| Eyes | Chemical Safety Goggles | Tighter seal than safety glasses; protects against splashes and vapors. |

Handling & Experimental Workflow

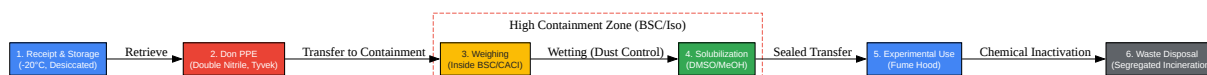
Expertise: The following workflow minimizes exposure during the most critical phase: weighing and solubilization.

Step-by-Step Protocol: Solubilization

- Preparation: Place the balance inside the containment device (BSC/CACI). Line the work surface with plastic-backed absorbent pads.
- Weighing:
 - Use an anti-static weighing boat.
 - Technique: Do not spatula the powder if possible; gently tap the vial to dispense. If a spatula is used, it must be disposable or cleaned immediately with bleach solution.
- Solubilization:
 - Add solvent (e.g., DMSO) immediately to the weighing boat or transfer solid to a pre-filled vial.

- Reasoning: Solubilizing the powder eliminates the inhalation risk of the solid dust.
- Transfer: Cap the vial tightly and wipe the exterior with a 10% bleach wipe before removing it from the BSC.

Workflow Visualization (DOT)



[Click to download full resolution via product page](#)

Caption: Operational workflow for **N-Hydroxy-1-hydrazinecarboxamide** emphasizing containment during the solid-handling phase.

Decontamination & Emergency Procedures

Self-Validating System: Hydrazines are reducing agents; therefore, oxidative decontamination is the most effective inactivation method.

Chemical Inactivation Protocol

- Reagent: 10% Sodium Hypochlorite (Bleach) solution or 1M NaOH.
- Mechanism: Oxidation of the hydrazine moiety breaks the N-N bond, converting it to nitrogen gas () and innocuous byproducts.
- Procedure:
 - Absorb liquid spill with pads.
 - Apply 10% bleach solution to the contaminated surface.
 - Allow 15 minutes contact time.

- Rinse with water to prevent corrosion of stainless steel surfaces.

Emergency Response

- Eye Contact: Flush immediately with water for 15 minutes. Do not use neutralization agents in the eye.
- Skin Contact: Remove contaminated clothing immediately.^[1] Wash skin with soap and water (avoid scrubbing which can abrade skin and increase absorption).
- Inhalation: Move to fresh air. If breathing is difficult, administer oxygen (trained personnel only).

Storage & Stability

- Temperature: Store at -20°C.
- Atmosphere: Hygroscopic. Store under inert gas (Argon/Nitrogen) if possible, or in a tightly sealed desiccator.
- Incompatibilities:
 - Strong Oxidizers: Risk of fire/explosion.
 - Aldehydes/Ketones: Will react to form hydrazones/semicarbazones.
 - Strong Acids/Bases: Hydrolysis risk.

References

- Santa Cruz Biotechnology.**N-Hydroxy-1-hydrazinecarboxamide** (CAS 21520-79-6) Product Information. Retrieved from
- National Institute of Standards and Technology (NIST).Semicarbazide (Hydrazinecarboxamide) Chemistry WebBook. Retrieved from
- PubChem.**N-hydroxy-1-hydrazinecarboxamide** (Compound Summary). National Library of Medicine. Retrieved from

- Occupational Safety and Health Administration (OSHA). Controlling Occupational Exposure to Hazardous Drugs. Retrieved from
- Sigma-Aldrich. Safety Data Sheet: Hydroxyurea (Analogous Hazard Reference). Retrieved from

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. jcichem.com [jcichem.com]
- To cite this document: BenchChem. [N-Hydroxy-1-hydrazinecarboxamide: Comprehensive Safety & Handling Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1595866/docs#n-hydroxy-1-hydrazinecarboxamide-comprehensive-safety-handling-guide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)